

(rac)-Talazoparib solubility issues in DMSO and cell media

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Compound of Interest

Compound Name: (rac)-Talazoparib

Cat. No.: B10752687

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Technical Support Center: (rac)-Talazoparib

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(rac)-Talazoparib**, focusing on common solubility issues in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **(rac)-Talazoparib** in DMSO?

A1: The solubility of **(rac)-Talazoparib** in DMSO is reported to be in the range of 19 mg/mL to 76 mg/mL.^[1] However, it is critical to use fresh, anhydrous (moisture-free) DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound. ^[1] For optimal results, prepare fresh stock solutions and avoid repeated freeze-thaw cycles.

Q2: Can I dissolve **(rac)-Talazoparib** directly in cell culture media like RPMI or DMEM?

A2: No, **(rac)-Talazoparib** is poorly soluble in aqueous solutions, including cell culture media and water.^[1] Direct dissolution in media will likely result in precipitation and an inaccurate final concentration. It is essential to first prepare a concentrated stock solution in an appropriate organic solvent, such as DMSO.

Q3: What is the recommended final concentration of DMSO in my cell culture experiments?

A3: The final concentration of DMSO in your cell culture medium should be kept as low as possible to avoid solvent-induced cellular toxicity. A final concentration of 0.1% or less is generally recommended and considered safe for most cell lines. Always include a vehicle control (media with the same final DMSO concentration) in your experiments to account for any potential effects of the solvent.

Q4: How should I store my **(rac)-Talazoparib** stock solution?

A4: Store your DMSO stock solution of **(rac)-Talazoparib** at -20°C or -80°C for long-term stability.^{[2][3]} It is best practice to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound and introduce moisture into the DMSO.^[3]

Troubleshooting Guides

Issue 1: My **(rac)-Talazoparib** powder is not fully dissolving in DMSO.

- Possible Cause 1: DMSO quality. The DMSO you are using may have absorbed moisture from the air.
 - Solution: Use a fresh, unopened bottle of anhydrous or molecular biology grade DMSO. Once opened, store DMSO bottles tightly sealed and in a dry environment.
- Possible Cause 2: Insufficient Sonication/Vortexing. The compound may require mechanical assistance to fully dissolve.
 - Solution: After adding the DMSO, vortex the solution thoroughly. If particles remain, sonicate the solution in a water bath for short intervals until the powder is completely dissolved.^[2] Gentle warming to 37°C can also aid dissolution, but avoid overheating.

Issue 2: My **(rac)-Talazoparib** precipitates when I dilute the DMSO stock solution into my cell culture medium.

This is a common issue due to the hydrophobic nature of Talazoparib. The compound is soluble in the organic solvent but crashes out when introduced to the aqueous environment of the cell culture medium.

- Solution 1: Gradual Dilution & Mixing. Avoid adding the concentrated DMSO stock directly to the full volume of media.
 - Protocol: First, warm your cell culture medium to 37°C. In a separate sterile tube, add the required volume of your DMSO stock solution. While gently vortexing or swirling the tube, slowly add the warm medium drop-wise to the DMSO stock to create an intermediate dilution. Then, add this intermediate dilution to the rest of your cell culture medium. This gradual process can help keep the compound in solution.
- Solution 2: Reduce Final Concentration. The desired final concentration of Talazoparib in your media may be above its solubility limit in the aqueous solution.
 - Protocol: Prepare a less concentrated DMSO stock solution (e.g., 10 mM instead of 100 mM). This will require adding a larger volume to your media, but the lower concentration gradient upon dilution can prevent precipitation.^[4] Ensure the final DMSO concentration remains non-toxic to your cells ($\leq 0.1\%$).
- Solution 3: Utilize Serum. The proteins in fetal bovine serum (FBS) can help to stabilize hydrophobic compounds and prevent precipitation.
 - Protocol: If your experimental design allows, ensure you are diluting your Talazoparib stock into a medium that already contains FBS or other serum. Prepare your working solution in the complete, serum-containing medium rather than a serum-free basal medium.

Quantitative Data Summary

The following table summarizes the reported solubility of **(rac)-Talazoparib** in DMSO from various suppliers.

Solvent	Reported Solubility (mg/mL)	Molar Concentration (mM)	Source	Notes
DMSO	25 mg/mL	~65.73 mM	MedChemExpress	Requires sonication.[2]
DMSO	19 mg/mL	~49.95 mM	Selleck Chemicals	Use fresh, moisture-free DMSO.[1]

Molecular Weight of **(rac)-Talazoparib**: 380.35 g/mol

Experimental Protocols

Protocol 1: Preparation of a 10 mM **(rac)-Talazoparib** Stock Solution in DMSO

- Materials:
 - (rac)-Talazoparib** powder
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes
 - Vortexer and sonicator
- Procedure:
 - Accurately weigh 3.80 mg of **(rac)-Talazoparib** powder and place it into a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous, sterile DMSO to the tube.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes.

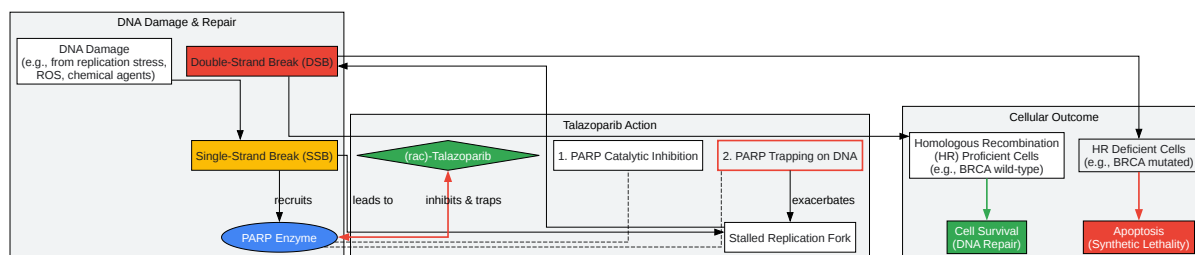
4. Visually inspect the solution. If any particulate matter remains, sonicate the tube in a water bath for 5-10 minutes, or until the solution is clear.
5. Aliquot the 10 mM stock solution into single-use, sterile tubes.
6. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a 1 μ M Working Solution in Cell Culture Medium

- Materials:
 - 10 mM **(rac)-Talazoparib** stock solution in DMSO
 - Complete cell culture medium (e.g., RPMI-1640 + 10% FBS), pre-warmed to 37°C
 - Sterile conical tubes
- Procedure:
 1. Thaw a single aliquot of the 10 mM stock solution at room temperature.
 2. To prepare a 1 μ M working solution, you will perform a 1:10,000 dilution. The final DMSO concentration will be 0.01%.
 3. In a sterile conical tube, add 9.999 mL of pre-warmed complete cell culture medium.
 4. Add 1 μ L of the 10 mM **(rac)-Talazoparib** stock solution to the medium.
 5. Cap the tube and immediately vortex gently or invert the tube several times to ensure rapid and thorough mixing. This is critical to prevent localized high concentrations that can lead to precipitation.
 6. Use the freshly prepared working solution to treat your cells immediately. Do not store diluted aqueous solutions of Talazoparib.

Visualizations

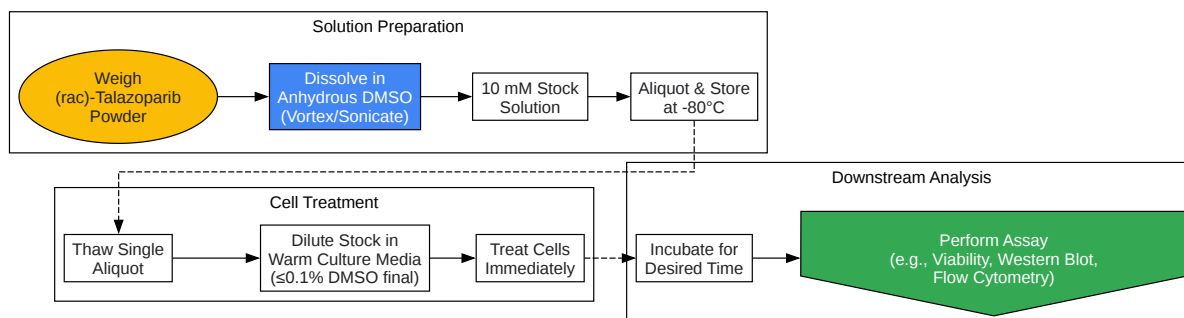
Signaling Pathway of Talazoparib Action



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Caption: Mechanism of action of **(rac)-Talazoparib**.

Experimental Workflow for Cell-Based Assays



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